

N-Ethylisopropylamine: A Technical Guide to Toxicological Data and Handling Precautions

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Compound of Interest

Compound Name: **N-Ethylisopropylamine**

Cat. No.: **B046697**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data and essential handling precautions for **N-Ethylisopropylamine** (CAS No. 19961-27-4). The information is compiled from various safety data sheets and toxicological guidelines to ensure a high standard of accuracy and relevance for professionals in research and drug development.

Toxicological Profile

While specific quantitative toxicological data such as LD50 and LC50 values for **N-Ethylisopropylamine** are not readily available in the public domain, the compound is classified as hazardous based on its chemical properties and structure-activity relationships with similar short-chain aliphatic amines. The following table summarizes the known toxicological endpoints and hazard classifications.

Toxicological Endpoint	Classification/Data	Reference
Acute Oral Toxicity	Category 4	[1] [2]
Acute Dermal Toxicity	Category 4	[1] [2]
Acute Inhalation Toxicity (Vapors)	Category 4	[1] [2]
Skin Corrosion/Irritation	Category 1B: Causes severe skin burns and eye damage.	[1] [2] [3] [4]
Serious Eye Damage/Eye Irritation	Category 1: Causes serious eye damage.	[1] [2]
Sensitization	No information available.	[1]
Germ Cell Mutagenicity	No information available.	[1]
Carcinogenicity	No information available.	[1]
Reproductive Toxicity	No information available.	
Specific Target Organ Toxicity (Single Exposure)	No information available.	
Specific Target Organ Toxicity (Repeated Exposure)	No information available.	
Aspiration Hazard	No data available.	

Handling Precautions and Personal Protective Equipment (PPE)

Given its hazardous nature, strict adherence to safety protocols is mandatory when handling **N-Ethylisopropylamine**. The following table outlines the recommended handling precautions and personal protective equipment.

Precaution/PPE	Recommendation	Reference
Engineering Controls	Handle in a well-ventilated area, preferably in a fume hood. Use explosion-proof electrical, ventilating, and lighting equipment. Ensure eyewash stations and safety showers are readily accessible.	[1][5]
Handling Procedures	Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist. Keep away from open flames, hot surfaces, and sources of ignition. Use non-sparking tools. Take precautionary measures against static discharge.	[1][2][6]
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166. A face shield may also be necessary.	[1][5][7]
Skin Protection	Wear appropriate protective gloves and clothing to prevent skin exposure. The selected protective gloves have to satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.	[1][5]

Respiratory Protection	Follow OSHA respirator regulations found in 29 CFR 1910.134 or European Standard EN 149. Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.	[1][7]
Storage	Store in a cool, dry, and well-ventilated place. Keep container tightly closed. Store in a flammable liquids area. Keep away from oxidizing agents.	[1][2][8]
Disposal	Dispose of contents/container to an approved waste disposal plant.	[1][6]

Experimental Protocols for Toxicological Assessment

While specific experimental studies for **N-Ethylisopropylamine** are not publicly available, the following section outlines the general methodologies based on OECD guidelines that would be employed to determine the toxicological profile of such a chemical.

Acute Oral, Dermal, and Inhalation Toxicity

The assessment of acute toxicity is crucial for classification and labeling. Standardized OECD guidelines ensure reproducibility and animal welfare considerations.

- Acute Oral Toxicity (OECD 420, 423, 425): These methods involve the administration of the substance to animals (usually rats) in a single dose or multiple doses within 24 hours.[1] The Fixed Dose Procedure (OECD 420) uses a set of fixed doses, while the Acute Toxic Class

Method (OECD 423) and the Up-and-Down Procedure (OECD 425) are stepwise methods that use fewer animals to estimate the LD50.[\[1\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

- Acute Dermal Toxicity (OECD 402): This test involves the application of the substance to the clipped skin of animals (rats or rabbits) for 24 hours.[\[2\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#) Observations for signs of toxicity and mortality are made for at least 14 days.[\[13\]](#)[\[15\]](#)
- Acute Inhalation Toxicity (OECD 403, 436): Animals are exposed to the substance as a vapor, aerosol, or gas in a whole-body or nose-only inhalation chamber for a defined period (typically 4 hours).[\[5\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) The concentration that is lethal to 50% of the test animals (LC50) is determined.[\[16\]](#)

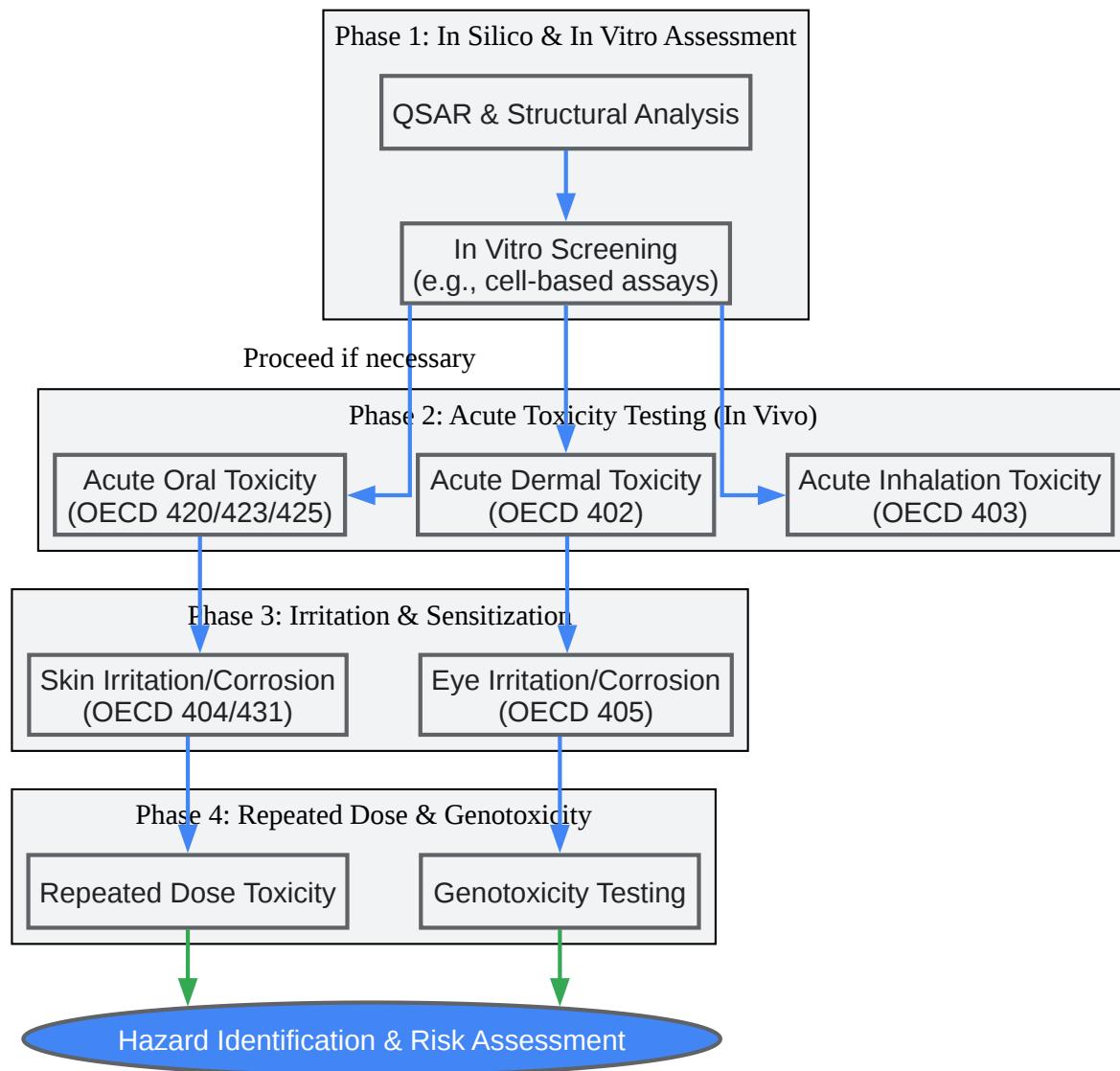
Skin and Eye Irritation/Corrosion

These tests determine the potential of a substance to cause reversible or irreversible damage to the skin and eyes.

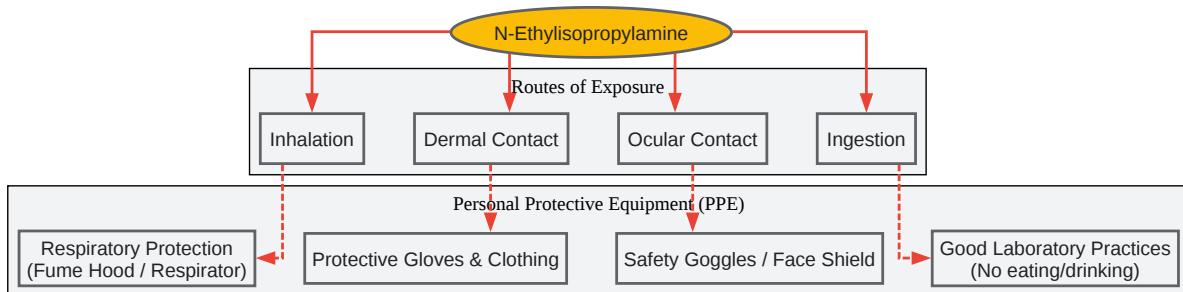
- Skin Corrosion/Irritation (OECD 404, 431, 439): In vivo studies (OECD 404) involve applying the substance to the skin of a rabbit and observing for signs of irritation or corrosion.[\[20\]](#) In vitro methods using reconstructed human epidermis (RhE) models (OECD 431, 439) are now widely used to reduce animal testing and can determine if a substance is corrosive or an irritant.[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#)
- Eye Irritation/Corrosion (OECD 405): The substance is applied to the eye of a rabbit, and the cornea, iris, and conjunctiva are examined for lesions.[\[7\]](#)[\[25\]](#)[\[26\]](#)[\[27\]](#)[\[28\]](#) In vitro alternatives are also available and are used in a tiered testing strategy to minimize animal use.[\[26\]](#)[\[27\]](#)

Visualizations

The following diagrams illustrate key workflows and relationships relevant to the toxicological assessment and safe handling of chemicals like **N-Ethylisopropylamine**.

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Caption: General workflow for chemical toxicity assessment.



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Caption: PPE based on exposure routes for **N-Ethylisopropylamine**.

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